

Pomarose stability issues in solution

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Compound Focus: Pomarose

CAS No.: 357650-26-1

Cat. No.: S13163193

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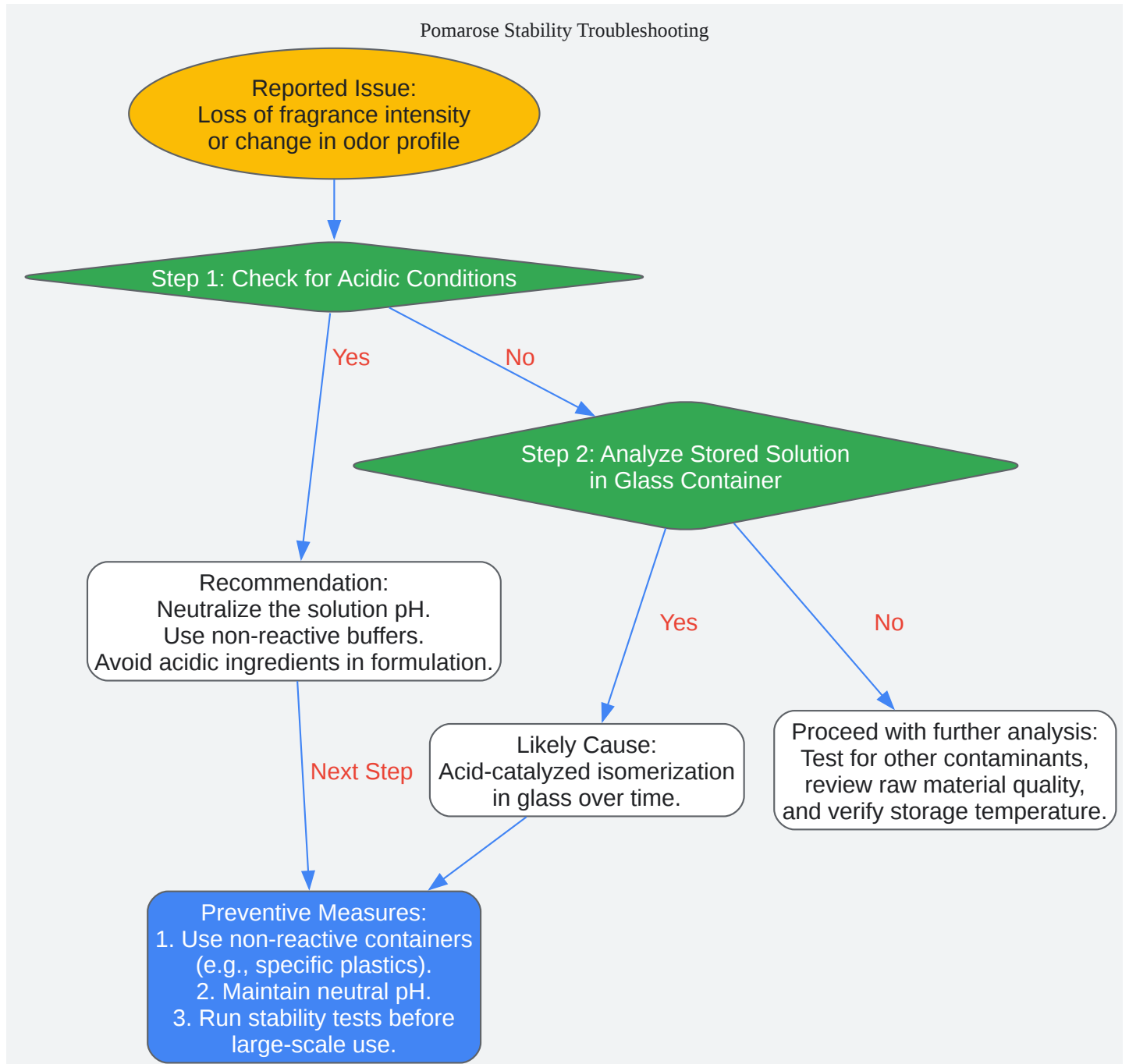
Pomarose Stability: Key Facts

Pomarose is a synthetic fragrance molecule known for its fruity-rose scent. Its stability is a recognized concern, primarily due to its chemical structure [1].

Property	Description
Core Issue	Chemical isomerization (structural change) in the presence of acidic catalysts [1].
Catalyst	Traces of acids can initiate the process [1].
Result	An equilibrium between the potent (2E,5Z)-stereoisomer and the less odorous (2E,5E)-isomer, altering the fragrance profile [1].
Storage Consideration	Reaction occurs upon standing in glass containers, suggesting careful selection of storage materials is needed [1].

Troubleshooting Guide

Here is a decision tree to help troubleshoot and prevent **Pomarose** stability issues:

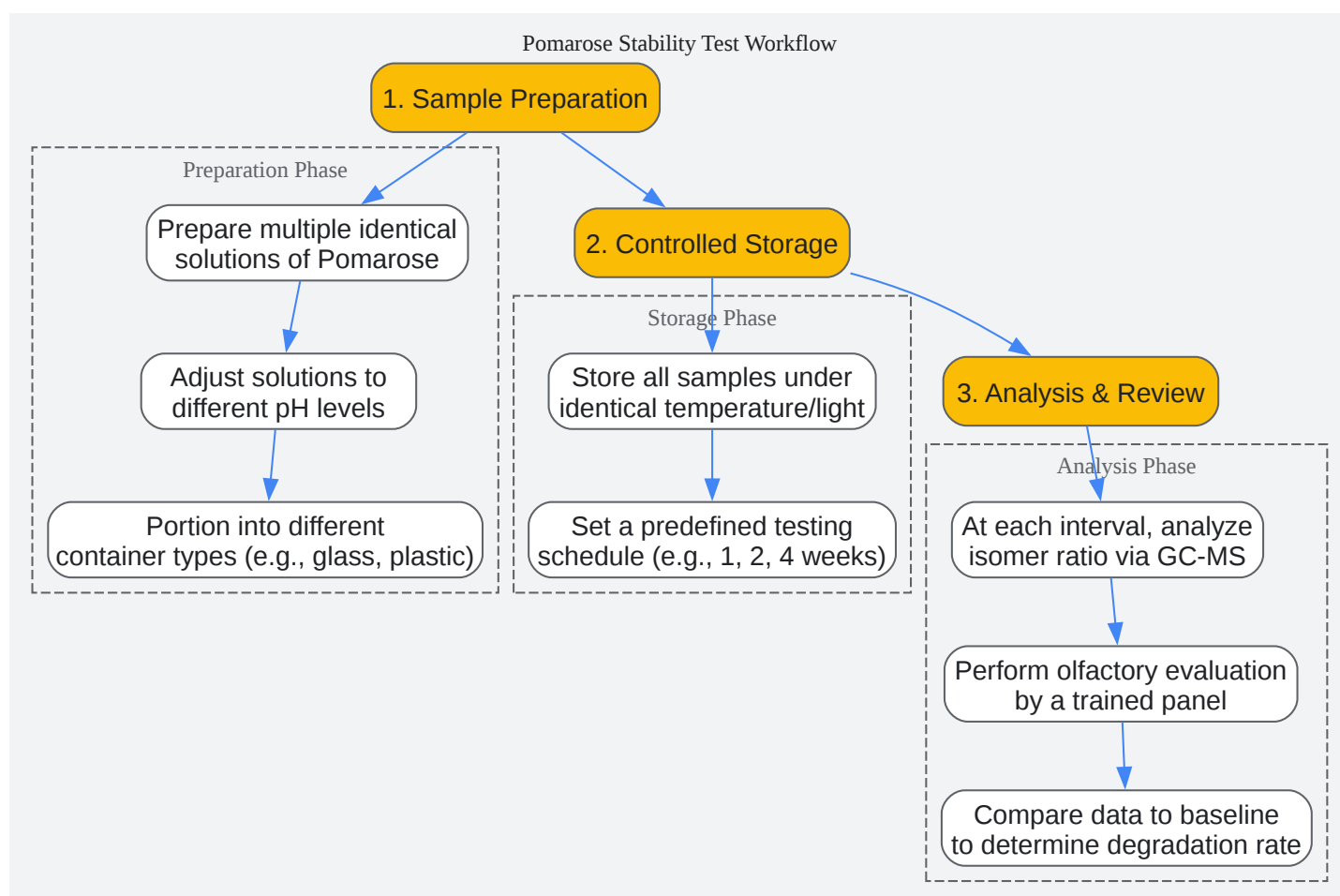


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This diagram outlines a logical troubleshooting path based on the known chemical behavior of **Pomarose**.

Experimental Protocol for Stability Testing

Here is a workflow for a basic experimental protocol to assess **Pomarose** stability under different conditions:



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This workflow provides a structured approach to identify factors affecting **Pomarose** stability.

Frequently Asked Questions

- **What is the primary cause of Pomarose degradation in solution?** The primary cause is an acid-catalyzed chemical reaction that shifts the potent (2E,5Z)-isomer towards a less aromatic (2E,5E)-isomer, even when only trace acids are present [1].
- **Does the type of container matter for storing Pomarose solutions?** Yes. Standard glass containers can catalyze the isomerization over time. For long-term storage, investigate and use non-reactive containers [1].

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References

1. Pomarose [en.wikipedia.org]

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